

IACS-8803 diammonium solubility in DMSO and aqueous buffers

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Compound of Interest

Compound Name: IACS-8803 diammonium

Cat. No.: B10828420

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Application Notes and Protocols: IACS-8803 Diammonium

For Researchers, Scientists, and Drug Development Professionals

Introduction

IACS-8803 is a potent and selective agonist of the Stimulator of Interferon Genes (STING) pathway, a critical component of the innate immune system.[1][2][3] Activation of STING by cyclic dinucleotides (CDNs) like IACS-8803 initiates a signaling cascade leading to the production of type I interferons and other pro-inflammatory cytokines.[3] This response can promote anti-tumor immunity, making STING agonists like IACS-8803 promising candidates for cancer immunotherapy.[1][2] The diammonium salt of IACS-8803 is a stable form of the compound suitable for in vitro and in vivo studies.[4] These application notes provide detailed information on the solubility of IACS-8803 and its salt forms, along with protocols for preparing solutions and determining solubility in various buffers.

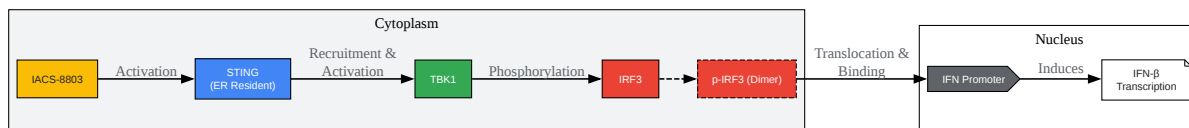
Solubility Data

The solubility of IACS-8803 can vary depending on the salt form and the solvent. While specific solubility data for the diammonium salt is not readily published, data for the free form and the disodium salt provide a useful reference. The salt forms demonstrate significantly enhanced aqueous solubility.

| Compound Form | Solvent | Solubility | Molar Concentration (approx.) | Notes |
|-----------------------|-----------------|-------------|-------------------------------|---|
| IACS-8803 Disodium | DMSO | ≥ 100 mg/mL | ≥ 135.78 mM | Use freshly opened DMSO as it is hygroscopic.[5] |
| IACS-8803 Disodium | Water | 56.67 mg/mL | 76.95 mM | Ultrasonic treatment may be required to fully dissolve.[5] |
| IACS-8803 (Free Form) | Water | 15 mg/mL | 21.66 mM | Ultrasonic treatment may be needed.[4] |
| IACS-8803 Diammonium | Aqueous Buffers | High | Not Determined | Expected to have high aqueous solubility, similar to the disodium salt. |

Signaling Pathway of IACS-8803

IACS-8803, as a CDN analog, directly binds to and activates the STING protein located on the endoplasmic reticulum.[3] This binding event induces a conformational change in STING, leading to its dimerization and translocation to the Golgi apparatus. Subsequently, STING recruits and activates TANK-binding kinase 1 (TBK1), which in turn phosphorylates Interferon Regulatory Factor 3 (IRF3). Phosphorylated IRF3 dimerizes and translocates to the nucleus, where it drives the transcription of type I interferons, such as IFN- β . [3] The STING pathway also activates the NF- κ B signaling cascade, leading to the production of various pro-inflammatory cytokines.[3]



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Caption: IACS-8803 activates the STING signaling pathway.

Experimental Protocols

Protocol 1: Preparation of Stock Solutions

It is recommended to prepare a high-concentration stock solution of **IACS-8803 diammonium** in a non-aqueous solvent like DMSO, which can then be diluted into aqueous buffers for experiments.

Materials:

- **IACS-8803 diammonium** powder
- Anhydrous DMSO
- Sterile, nuclease-free microcentrifuge tubes
- Vortex mixer

Procedure:

- Equilibrate the **IACS-8803 diammonium** powder to room temperature before opening the vial.
- Weigh the desired amount of **IACS-8803 diammonium** in a sterile microcentrifuge tube.

- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 100 mM).
- Vortex the solution until the powder is completely dissolved. Gentle warming (37°C) or brief sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C or -80°C for long-term storage.

Protocol 2: Determination of Kinetic Solubility in Aqueous Buffers

This protocol provides a method to quickly assess the kinetic solubility of **IACS-8803 diammonium** in a buffer of interest.

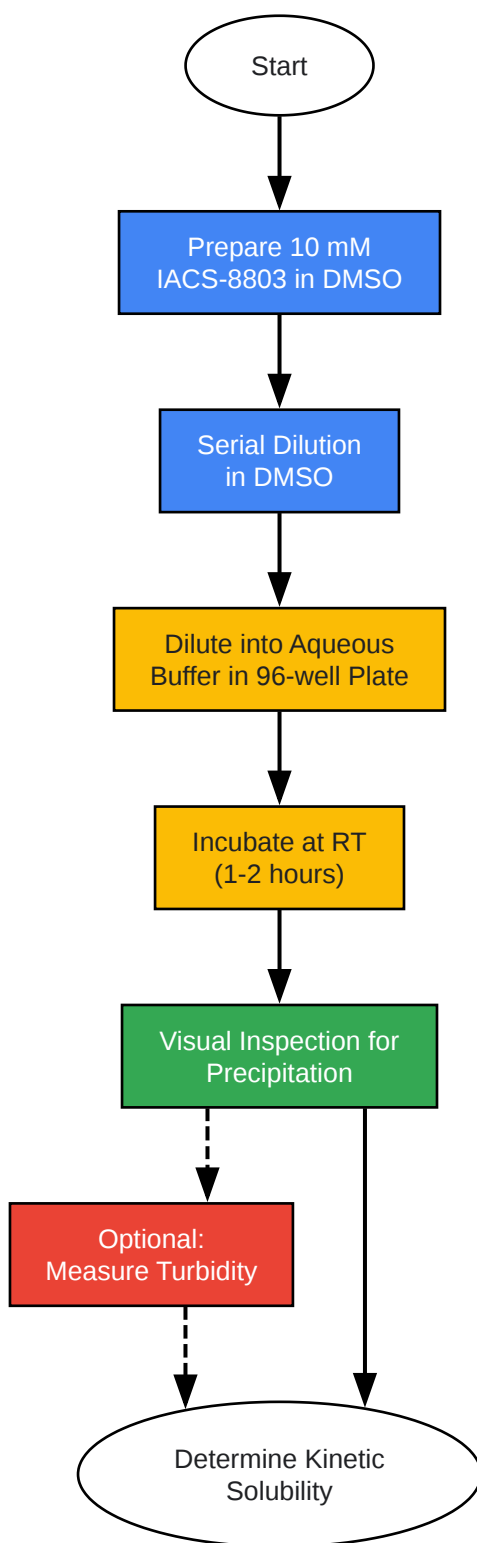
Materials:

- 10 mM **IACS-8803 diammonium** in DMSO (from Protocol 1)
- Aqueous buffer of interest (e.g., PBS, Tris-HCl, pH 7.4)
- 96-well clear flat-bottom plate
- Multichannel pipette
- Plate reader capable of measuring absorbance at ~600 nm (optional)

Procedure:

- Prepare a serial dilution of the 10 mM **IACS-8803 diammonium** stock solution in DMSO.
- In a 96-well plate, add a small volume (e.g., 2 µL) of each DMSO concentration to a larger volume (e.g., 98 µL) of the desired aqueous buffer. This will create a range of final compound concentrations with a consistent final DMSO concentration.
- Incubate the plate at room temperature for 1-2 hours with gentle shaking.

- Visually inspect each well for any signs of precipitation. The highest concentration that remains clear is the approximate kinetic solubility.
- (Optional) Quantify precipitation by measuring the turbidity of each well using a plate reader at a wavelength where the compound does not absorb (e.g., 600 nm).



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Caption: Workflow for determining kinetic solubility.

Protocol 3: Thermodynamic Solubility Determination (Shake-Flask Method)

This method determines the equilibrium solubility and is considered the gold standard.

Materials:

- **IACS-8803 diammonium** powder
- Aqueous buffer of interest (e.g., PBS, pH 7.4)
- Glass vials with screw caps
- Orbital shaker or rotator in a temperature-controlled environment
- Centrifuge
- HPLC or UV-Vis spectrophotometer for concentration analysis

Procedure:

- Add an excess amount of **IACS-8803 diammonium** powder to a glass vial containing a known volume of the aqueous buffer. The excess solid should be clearly visible.
- Seal the vials and place them on a shaker in a constant temperature environment (e.g., 25°C or 37°C).
- Equilibrate the samples for 24-48 hours to ensure equilibrium is reached.
- After incubation, centrifuge the samples at high speed to pellet the undissolved solid.
- Carefully collect the supernatant, ensuring no solid particles are transferred. It may be necessary to filter the supernatant through a 0.22 µm filter.
- Prepare a standard curve of **IACS-8803 diammonium** in the same buffer.
- Determine the concentration of IACS-8803 in the supernatant using a suitable analytical method like HPLC or UV-Vis spectrophotometry by comparing to the standard curve. This

concentration represents the thermodynamic solubility.

Stability and Storage

For long-term stability, **IACS-8803 diammonium** powder should be stored at -20°C, protected from light and moisture. Stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[4] It is advisable to prepare fresh dilutions in aqueous buffers for each experiment, as the stability in aqueous solutions over extended periods has not been extensively characterized. Avoid repeated freeze-thaw cycles of stock solutions.

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References

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